

NSC 109555: A Bis-guanylhyazone Compound Targeting Checkpoint Kinase 2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NSC 109555

Cat. No.: B15582726

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

NSC 109555, also known as 4,4'-diacetyldiphenylurea-bis(guanylhyazone), is a potent and selective inhibitor of Checkpoint Kinase 2 (Chk2), a critical serine/threonine kinase involved in the DNA damage response pathway.[1][2] As a member of the bis-guanylhyazone class of compounds, **NSC 109555** represents a novel chemotype for Chk2 inhibition.[1] This technical guide provides a comprehensive overview of **NSC 109555**, including its mechanism of action, quantitative efficacy, relevant signaling pathways, and detailed experimental protocols for its study.

Chemical Properties

Property	Value
Chemical Name	2,2'-[carbonylbis(imino-4,1-phenyleneethynylidene)]bis-hydrazinecarboximidamide, dimethanesulfonate[3]
Synonyms	DDUG, NCI C04808[3]
Molecular Formula	C ₁₉ H ₂₄ N ₁₀ O · 2CH ₃ SO ₃ H[3]
Formula Weight	600.7 g/mol [3]
CAS Number	15427-93-7[3]

Mechanism of Action

NSC 109555 functions as an ATP-competitive inhibitor of Chk2.[1][4] Structural studies have confirmed that **NSC 109555** binds to the ATP-binding pocket of the Chk2 catalytic domain.[2][4] This binding prevents the phosphorylation of Chk2 substrates, thereby disrupting the downstream signaling cascade initiated by DNA damage. The inhibition is reversible and selective for Chk2 over other kinases, including Chk1.[5][6]

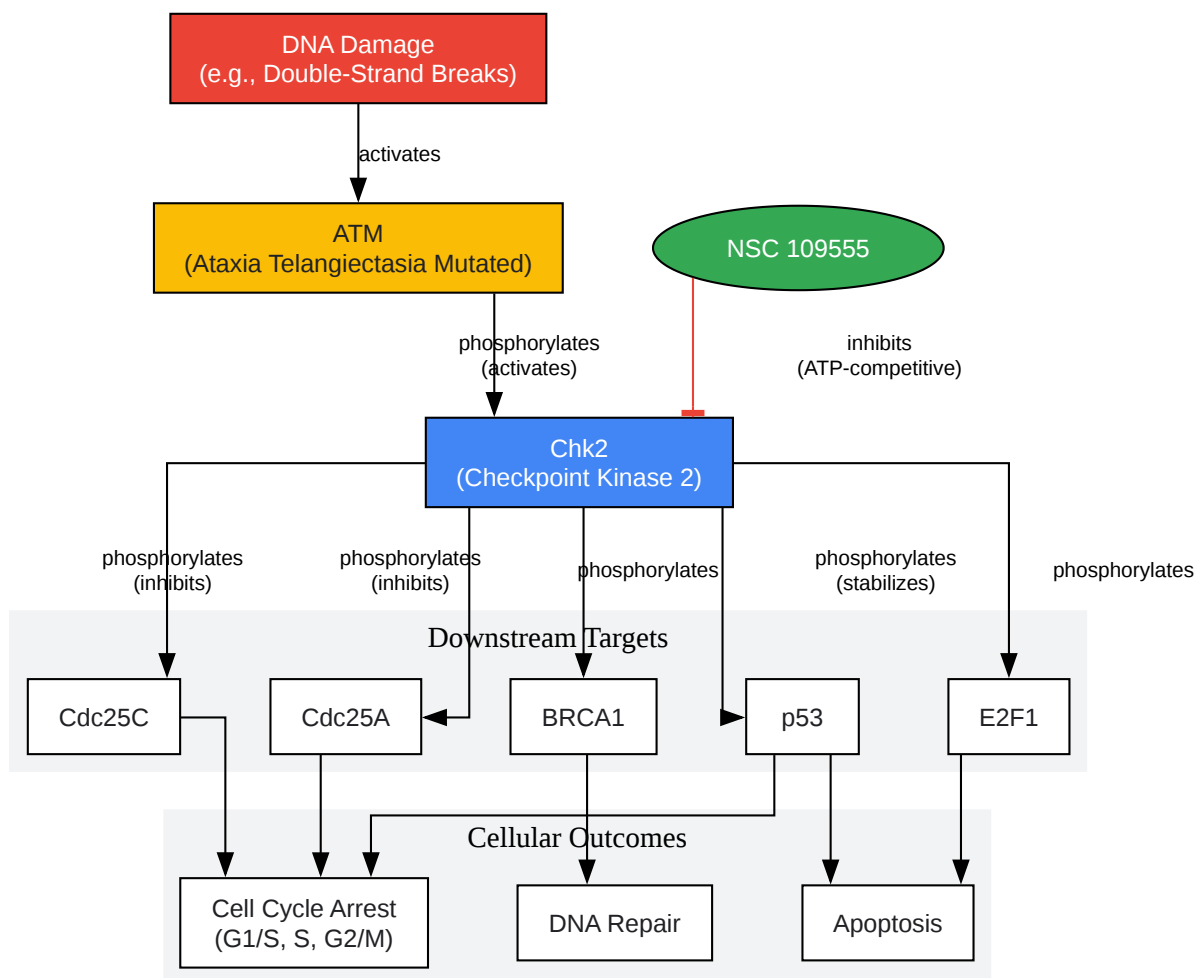
Quantitative Data: In Vitro Efficacy

The inhibitory activity of **NSC 109555** has been quantified against various kinases. The half-maximal inhibitory concentration (IC₅₀) is a key measure of a drug's potency.[7]

Target Kinase	IC ₅₀ (nM)	Assay Conditions
Chk2	200	Cell-free kinase assay[3]
Chk2	240	In vitro kinase assay[1][4]
Chk1	> 10,000	Kinase profiling experiment[4] [5]
Brk	210	Kinase profiling experiment[3]
c-Met	6,000	Kinase profiling experiment[3]
IGFR	7,400	Kinase profiling experiment[3]
LCK	7,100	Kinase profiling experiment[3]
PIM-1	> 10,000	Kinase profiling experiment[4]

Signaling Pathway

Chk2 is a key transducer kinase in the ATM-dependent DNA damage response pathway. Upon DNA damage, ATM (Ataxia Telangiectasia Mutated) kinase is activated and phosphorylates Chk2. Activated Chk2, in turn, phosphorylates a range of downstream targets to orchestrate cellular responses such as cell cycle arrest, DNA repair, or apoptosis.[1]



[Click to download full resolution via product page](#)

Figure 1. The ATM-Chk2 signaling pathway and the inhibitory action of **NSC 109555**.

Experimental Protocols

In Vitro Chk2 Kinase Assay (Fluorescence Polarization)

This assay was utilized in the high-throughput screening that identified **NSC 109555**.^[1]

Principle: The assay measures the degree of phosphorylation of a fluorescently labeled substrate by Chk2. Phosphorylation is detected using an antibody that specifically binds to the phosphorylated substrate, leading to a change in fluorescence polarization.

Materials:

- Recombinant human Chk2 enzyme
- Fluorescently labeled peptide substrate
- ATP
- Assay buffer (e.g., Tris-HCl, MgCl₂, DTT)
- Phospho-specific antibody
- **NSC 109555** or other test compounds
- 384-well microplates
- Fluorescence polarization plate reader

Procedure:

- Prepare serial dilutions of **NSC 109555** in DMSO.
- In a 384-well plate, add the assay buffer, Chk2 enzyme, and the fluorescently labeled substrate.
- Add the diluted **NSC 109555** or DMSO (vehicle control) to the wells.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- Stop the reaction by adding a stop solution containing EDTA and the phospho-specific antibody.
- Incubate for another period to allow for antibody binding.

- Measure the fluorescence polarization of each well using a plate reader.
- Calculate the percent inhibition for each concentration of **NSC 109555** and determine the IC_{50} value by fitting the data to a dose-response curve.

Cell Viability and Proliferation Assay (MTT Assay)

This assay can be used to assess the cytotoxic and antiproliferative effects of **NSC 109555**, alone or in combination with other agents like gemcitabine.[\[8\]](#)

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures cellular metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells reduce the yellow MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Materials:

- Cancer cell lines (e.g., MIA PaCa-2, L1210)[\[3\]](#)[\[8\]](#)
- Complete cell culture medium
- **NSC 109555**
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO, isopropanol with HCl)
- 96-well plates
- Microplate reader

Procedure:

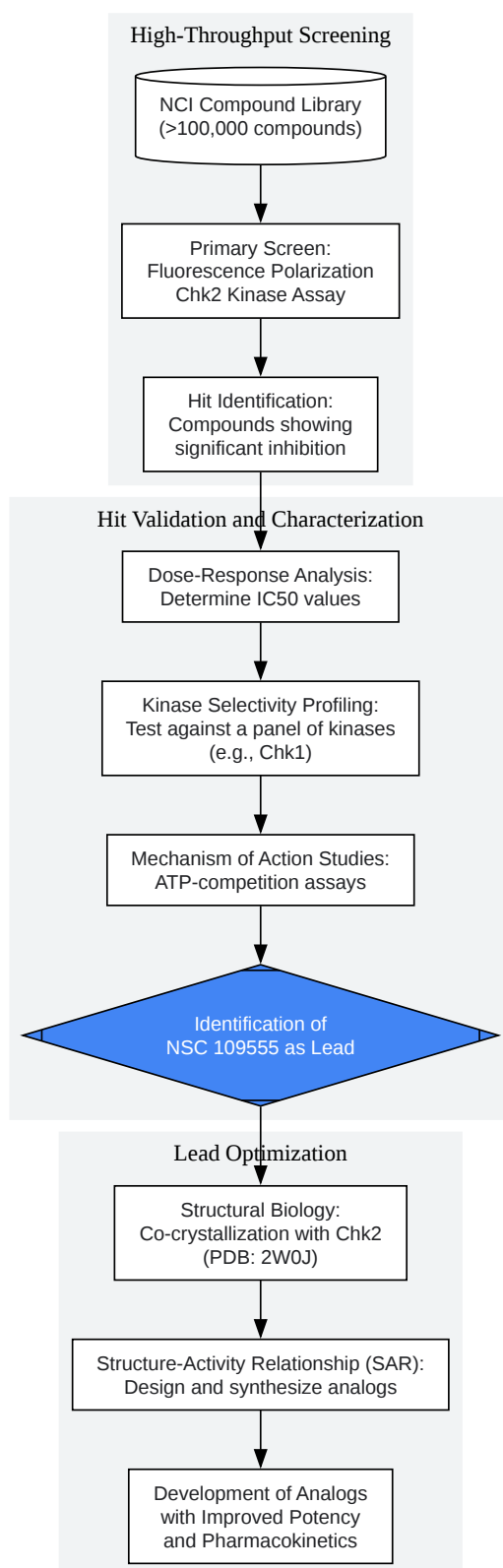
- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treat the cells with various concentrations of **NSC 109555** (and/or a combination agent) for the desired duration (e.g., 48 hours).[\[8\]](#)
- After the treatment period, add MTT solution to each well and incubate for 2-4 hours at 37°C.

- Remove the medium and add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate cell viability as a percentage of the untreated control and determine the IC₅₀ value.

Experimental Workflow: Identification of NSC

109555

The discovery of **NSC 109555** as a Chk2 inhibitor was the result of a systematic high-throughput screening campaign followed by validation and characterization studies.



[Click to download full resolution via product page](#)

Figure 2. Workflow for the identification and development of **NSC 109555**.

Biological Activities and Therapeutic Potential

Anticancer Activity

NSC 109555 exhibits antiproliferative activity against leukemia cells in vitro.[3] Furthermore, it has been shown to potentiate the cytotoxicity of the chemotherapeutic agent gemcitabine in pancreatic cancer cell lines.[3][8] This synergistic effect is associated with the inhibition of gemcitabine-induced Chk2 phosphorylation and an increase in reactive oxygen species (ROS) production.[3] The inhibition of Chk2 is proposed to sensitize p53-deficient cancer cells to DNA-damaging agents, making **NSC 109555** a potential candidate for combination therapies.[1]

Induction of Autophagy

In L1210 leukemia cells, **NSC 109555** has been observed to induce autophagy, a cellular process of self-digestion of cytoplasmic components.[3] This suggests an additional mechanism through which the compound may exert its anticancer effects.

Conclusion

NSC 109555 is a valuable research tool and a promising lead compound in the development of targeted cancer therapies. Its well-characterized mechanism as a selective, ATP-competitive inhibitor of Chk2, combined with its demonstrated ability to sensitize cancer cells to conventional chemotherapy, underscores its potential in oncology. The publicly available crystal structure of the Chk2-**NSC 109555** complex provides a solid foundation for structure-based drug design to develop next-generation Chk2 inhibitors with improved potency, selectivity, and pharmacokinetic properties.[2][4] Further investigation into the therapeutic applications of **NSC 109555** and its analogs, particularly in the context of combination therapies for p53-deficient tumors, is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification of a Bis-guanylhyazone [4,4'-Diacetyldiphenylurea-bis(guanylhyazone); NSC 109555] as a novel chemotype for inhibition of Chk2 kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. Crystal structure of checkpoint kinase 2 in complex with NSC 109555, a potent and selective inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. NSC 109555 ditosylate | Checkpoint Kinases | Tocris Bioscience [tocris.com]
- 6. rndsystems.com [rndsystems.com]
- 7. Assessment of Cell Viability in Drug Therapy: IC50 and Other New Time-Independent Indices for Evaluating Chemotherapy Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Inhibition of checkpoint kinase 2 (CHK2) enhances sensitivity of pancreatic adenocarcinoma cells to gemcitabine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [NSC 109555: A Bis-guanylhyazone Compound Targeting Checkpoint Kinase 2]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15582726/docs#nsc-109555-a-bis-guanylhyazone-compound-targeting-checkpoint-kinase-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)